

# Physical and chemical properties of 8-Dehydroxyshanzhiside

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## Compound of Interest

Compound Name: 8-Dehydroxyshanzhiside

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## 8-Dehydroxyshanzhiside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**8-Dehydroxyshanzhiside** is an iridoid glycoside that has been isolated from *Lamiophlomis rotata*, a plant utilized in traditional medicine. This document provides a detailed overview of its known physical and chemical properties, along with insights into its biological activities. The information is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. While this guide compiles the most current and relevant data, it is important to note that specific experimental details for some properties and biological pathways remain to be fully elucidated in publicly accessible literature.

### Physical and Chemical Properties

The fundamental physical and chemical characteristics of **8-Dehydroxyshanzhiside** are summarized below. This data is crucial for its handling, formulation, and analytical characterization.

Property	Value	Reference
CAS Number	1008532-71-5	[1][2]
Molecular Formula	C <sub>16</sub> H <sub>24</sub> O <sub>10</sub>	[1][2]
Molecular Weight	376.36 g/mol	[1][2]
Appearance	Solid (details not specified)	
Melting Point	Data not available in searched literature.	
Solubility	Soluble in DMSO and ethanol. Quantitative data not readily available.	[3][4][5]
Storage Conditions	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.	[6][7]

## Spectral Data

Detailed spectral data is essential for the unambiguous identification and structural elucidation of **8-Dehydroxyshanzhiside**. While specific spectra are not available, the following table outlines the expected analytical techniques used for its characterization.

Spectroscopic Technique	Expected Information
$^1\text{H}$ NMR (Proton NMR)	Provides information on the number of different types of protons, their chemical environment, and their connectivity, which is crucial for determining the detailed structure of the molecule.
$^{13}\text{C}$ NMR (Carbon-13 NMR)	Reveals the number of non-equivalent carbons and their chemical shifts, offering insights into the carbon skeleton of the molecule.
Infrared (IR) Spectroscopy	Identifies the presence of specific functional groups (e.g., hydroxyl (-OH), carbonyl (C=O), ether (C-O-C)) based on their characteristic vibrational frequencies. For 8-Dehydroxyshanzhiside, prominent peaks corresponding to O-H and C-O stretching would be expected. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Mass Spectrometry (MS)	Determines the molecular weight of the compound and provides information about its fragmentation pattern, which aids in structural confirmation. High-resolution mass spectrometry (HRMS) would provide the exact molecular formula. <a href="#">[11]</a> <a href="#">[12]</a>

## Biological Activity and Potential Signaling Pathways

**8-Dehydroxyshanzhiside** has been noted for its potential hemostatic and analgesic effects.[\[7\]](#) While the precise mechanisms of action and the signaling pathways it modulates are still under investigation, based on the activities of other iridoid glycosides and natural compounds with similar therapeutic indications, we can hypothesize potential pathways that may be involved.

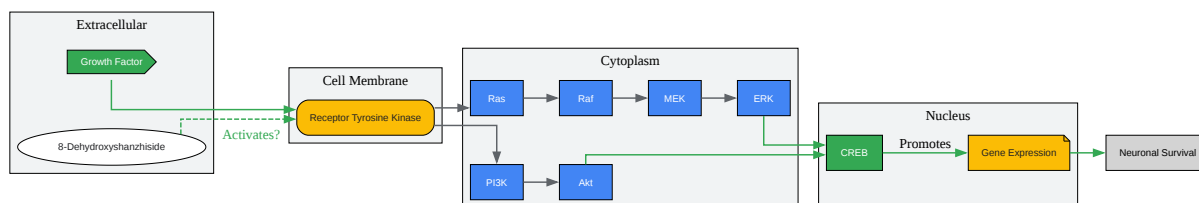
## Potential Anti-inflammatory and Analgesic Signaling Pathway

Many natural compounds with anti-inflammatory and analgesic properties are known to modulate the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of inflammation. A hypothetical representation of how **8-Dehydroxyshanzhiside** might influence this pathway is depicted below.

Caption: Hypothetical inhibition of the NF- $\kappa$ B signaling pathway by **8-Dehydroxyshanzhiside**.

## Potential Neuroprotective Signaling Pathway

Given the neuroprotective effects observed with other natural compounds, it is plausible that **8-Dehydroxyshanzhiside** could influence pathways related to neuronal survival and function, such as the Akt/ERK pathway, which is involved in cell survival and proliferation.



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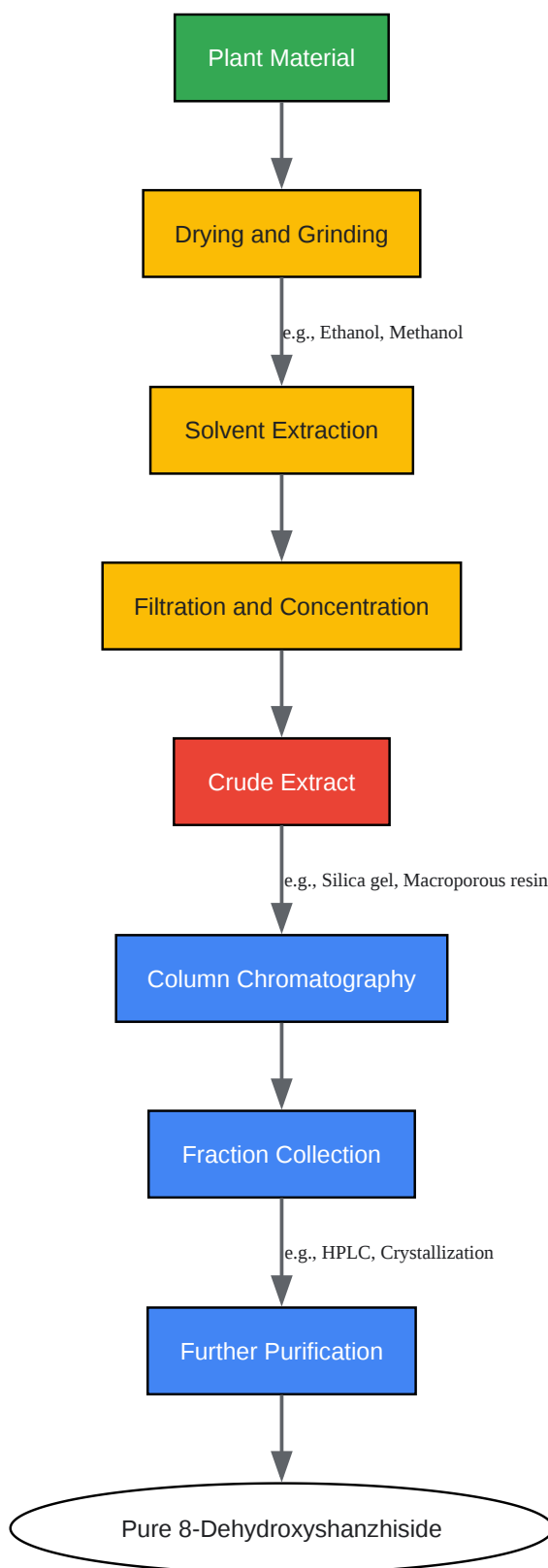
Caption: Postulated activation of pro-survival Akt/ERK signaling by **8-Dehydroxyshanzhiside**.

## Experimental Protocols

Detailed, validated experimental protocols for the extraction, purification, and biological testing of **8-Dehydroxyshanzhiside** are not extensively detailed in the available literature. However, based on common practices for the isolation of iridoid glycosides from plant materials, a general workflow can be proposed.

## General Extraction and Isolation Workflow

The following diagram illustrates a typical workflow for the extraction and isolation of iridoid glycosides like **8-Dehydroxyshanzhiside** from *Lamiophlomis rotata*.



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Caption: A generalized workflow for the isolation of **8-Dehydroxyshanzhiside**.

### Methodology Outline:

- **Plant Material Preparation:** The aerial parts of *Lamiophlomis rotata* are collected, dried, and ground into a fine powder to increase the surface area for extraction.
- **Extraction:** The powdered plant material is extracted with a suitable solvent, such as ethanol or methanol, typically using maceration or Soxhlet extraction. This process is repeated multiple times to ensure exhaustive extraction.
- **Concentration:** The resulting extracts are combined, filtered, and concentrated under reduced pressure to yield a crude extract.
- **Chromatographic Purification:** The crude extract is subjected to column chromatography. A study on the purification of total iridoid glycosides from *Lamiophlomis rotata* suggests the use of macroporous resins.<sup>[13]</sup> This is a common technique for the initial separation of glycosides from other plant constituents.
- **Fractionation and Further Purification:** Fractions are collected and analyzed (e.g., by TLC or HPLC). Those containing the target compound are pooled and subjected to further purification steps, such as preparative high-performance liquid chromatography (HPLC), to isolate **8-Dehydroxyshanzhiside** in high purity.
- **Structure Elucidation:** The structure of the purified compound is confirmed using spectroscopic methods such as NMR ( $^1\text{H}$  and  $^{13}\text{C}$ ), MS, and IR spectroscopy.

## Conclusion

**8-Dehydroxyshanzhiside** is a natural product with potential therapeutic applications, particularly in the areas of hemostasis and analgesia. This guide provides a summary of its known physical and chemical properties and postulates potential biological mechanisms of action. Further research is warranted to fully characterize this compound, including the determination of its precise spectral data, quantitative solubility, and the elucidation of its specific molecular targets and signaling pathways. The experimental workflows outlined here provide a general framework for researchers to pursue further investigation into this promising iridoid glycoside.

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- To cite this document: BenchChem. [Physical and chemical properties of 8-Dehydroxyshanzhiside]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15597135#physical-and-chemical-properties-of-8-dehydroxyshanzhiside>]

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